

The Pivotal Role of Butyl Isocyanate as a Chemical Intermediate: A Technical Guide

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Compound of Interest

Compound Name: *Butyl isocyanate*

Cat. No.: B149574

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Butyl isocyanate, a versatile and reactive organic compound, serves as a crucial chemical intermediate in a multitude of synthetic processes. Its unique chemical properties, primarily centered around the highly electrophilic isocyanate group, make it an indispensable building block in the pharmaceutical, agrochemical, and material science industries. This technical guide provides an in-depth exploration of the role of **butyl isocyanate**, detailing its applications in the synthesis of sulfonylurea herbicides, hypoglycemic agents, and other valuable organic molecules. The guide includes structured data on its chemical and physical properties, detailed experimental protocols for key reactions, and visualizations of synthetic pathways to facilitate a comprehensive understanding of its utility in modern organic synthesis and drug development.

Introduction

Butyl isocyanate (C_5H_9NO) is a colorless liquid characterized by a pungent odor and high reactivity. The core of its synthetic utility lies in the isocyanate functional group ($-N=C=O$), which readily reacts with a wide range of nucleophiles, including alcohols, amines, and thiols. This reactivity allows for the facile introduction of a butylcarbamoyl moiety into various molecular scaffolds, a key step in the synthesis of numerous commercial products. This guide will focus on its application as a chemical intermediate in the production of high-value compounds, providing practical insights for laboratory and industrial applications.

Physicochemical Properties of Butyl Isocyanate

A clear understanding of the physical and chemical properties of **butyl isocyanate** is essential for its safe handling and effective use in synthesis.

Property	Value
CAS Number	111-36-4
Molecular Formula	C ₅ H ₉ NO
Molecular Weight	99.13 g/mol
Appearance	Colorless liquid
Boiling Point	115 °C
Density	0.88 g/mL at 25 °C
Solubility	Reacts with water. Soluble in most organic solvents.

Applications in Agrochemical Synthesis: Sulfonylurea Herbicides

Butyl isocyanate plays a critical role as a catalyst and reagent in the synthesis of sulfonylurea herbicides, a class of broad-spectrum herbicides that are effective at low application rates.[\[1\]](#)

Synthesis of Chlorsulfuron

Chlorsulfuron is a widely used herbicide for the control of broadleaf weeds in cereal crops. The synthesis involves the preparation of 2-chlorobenzenesulfonyl isocyanate, where **butyl isocyanate** acts as a catalyst, followed by a reaction with a heterocyclic amine.[\[2\]](#)

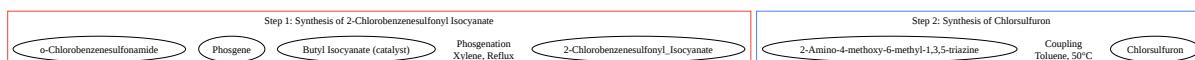
Experimental Protocol: Synthesis of 2-Chlorobenzenesulfonyl Isocyanate[\[2\]](#)

- Drying: A suspension of 191.6 g of o-chlorobenzenesulfonamide in 500 ml of xylene is dried by azeotropic distillation to remove any moisture.

- Catalyst Addition: To the dried suspension, 2.0 g of triethylamine and 20 g of **butyl isocyanate** are added.
- Phosgenation: The mixture is refluxed for 15 minutes. Phosgene (105 g) is then introduced over 2.5 hours while maintaining the temperature at 133°-135°C.
- Reaction Completion and Work-up: The reaction mixture is refluxed to a temperature of 142°C. After cooling to room temperature and filtration, the solvent and excess **butyl isocyanate** are removed under vacuum.
- Purification: The residue is distilled to yield 2-chlorobenzenesulfonyl isocyanate.

Quantitative Data:

Parameter	Value
Yield	90.0%
Boiling Point	96°C at 0.5 mm Hg



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Synthesis of Tolbutamide.

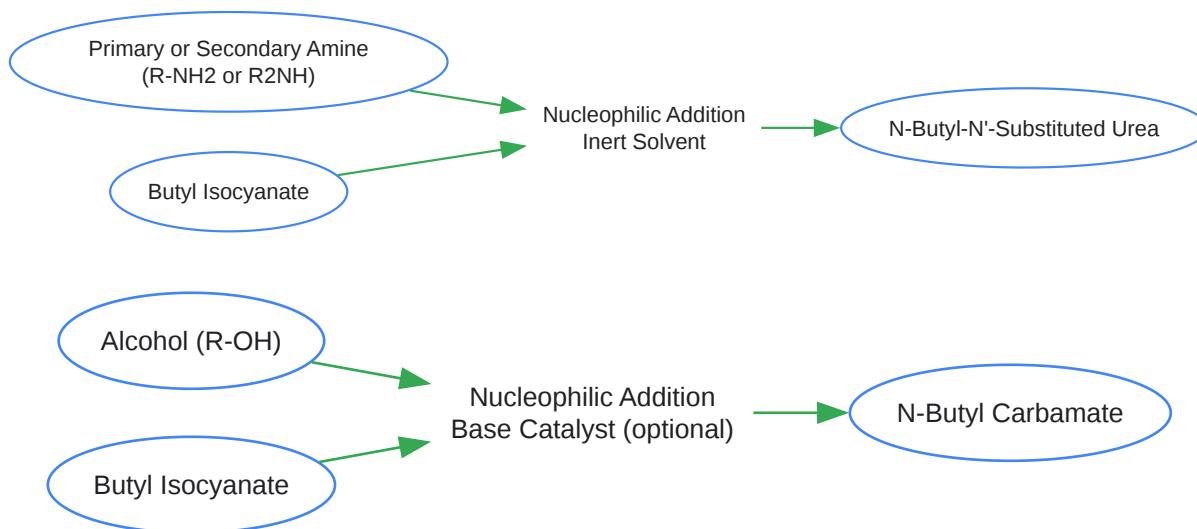
Other Synthetic Applications

The high reactivity of the isocyanate group makes **butyl isocyanate** a versatile reagent in various other organic transformations.

Synthesis of Urea Derivatives

Butyl isocyanate readily reacts with primary and secondary amines to form substituted ureas. This reaction is fundamental in the synthesis of various biologically active molecules and polymers.

Experimental Workflow for Urea Synthesis



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References

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